

Technical Support Center: Debugging Containerized Jobs in a Pegasus Workflow

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Compound Name:	Pegasus	
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This guide provides troubleshooting advice and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in debugging containerized jobs within their **Pegasus** workflows.

Frequently Asked Questions (FAQs)

Q1: My containerized job failed. Where do I start debugging?

A1: When a containerized job fails in a **Pegasus** workflow, the best starting point is to use the **pegasus**-analyzer tool.[1][2][3] This utility scans your workflow's output and provides a summary of failed jobs, along with pointers to their error logs. For real-time monitoring of your workflow, you can use the **pegasus**-status command.[3][4]

Q2: How can I inspect the runtime environment and output of a failed containerized job?

A2: **Pegasus** uses a tool called kickstart to launch jobs, which captures detailed runtime provenance information, including the standard output and error streams of your application.[1] [5] This information is crucial for debugging. You can find the kickstart output file in the job's working directory on the execution site.

Q3: My container works on my local machine, but fails when running within the **Pegasus** workflow. What are the common causes?



A3: This is a frequent issue that often points to discrepancies between the container's execution environment on your local machine and within the workflow. Common causes include:

- Data Staging Issues: Pegasus has its own data management system.[1][5] Ensure that your
 containerized job is correctly accessing the input files staged by Pegasus and writing output
 to the expected directory.
- Environment Variable Mismatches: The environment variables available inside the container might differ from your local setup. Check your job submission scripts to ensure all necessary environment variables are being passed to the container.
- Resource Constraints: The container might be exceeding the memory or CPU limits allocated to it on the execution node. Check the job's resource requests in your workflow description.
- Filesystem Mounts: Singularity, a popular container technology with **Pegasus**, mounts the user's home directory by default.[6][7] This can sometimes cause conflicts with software installed in your home directory.

Q4: I'm encountering a "No space left on device" error during my workflow. What should I do?

A4: This error typically indicates that the temporary directory used by Singularity during the container build process is full. You can resolve this by setting the SINGULARITY_CACHEDIR environment variable to a location with sufficient space.[7]

Troubleshooting Guides Issue: Job Fails with a Generic Error Code

When a job fails with a non-specific error, a systematic approach is necessary to pinpoint the root cause.

Experimental Protocol: Systematic Job Failure Analysis

• Run **pegasus**-analyzer: Execute **pegasus**-analyzer on your workflow's submit directory to get a summary of the failed job(s) and the location of their output and error files.[2][3]



- Examine Kickstart Output: Locate the kickstart XML or stdout file for the failed job. This file contains the captured standard output and standard error from your application, which often reveals the specific error message.
- Inspect the Job's Submit File: Review the .sub file for the failed job to verify the commandline arguments, environment variables, and resource requests.
- Check for Data Staging Issues: Verify that all required input files were successfully staged to the job's working directory and that the application is configured to read from and write to the correct locations.
- Interactive Debugging: If the error is still unclear, you can attempt to run the container interactively on the execution node to replicate the failure and debug it directly.

Issue: Container Image Not Found or Inaccessible

This issue arises when the execution node cannot pull or access the specified container image.

Troubleshooting Steps:

- Verify Image Path in Transformation Catalog: Double-check the URL or path to your container image in the Pegasus Transformation Catalog.[8]
- Check for Private Registry Authentication: If your container image is in a private repository, ensure that the necessary credentials are configured on the execution nodes.
- Test Image Accessibility from the Execution Node: Log in to an execution node and manually
 try to pull the container image using docker pull or singularity pull to confirm its accessibility.

Common Error Scenarios and Solutions

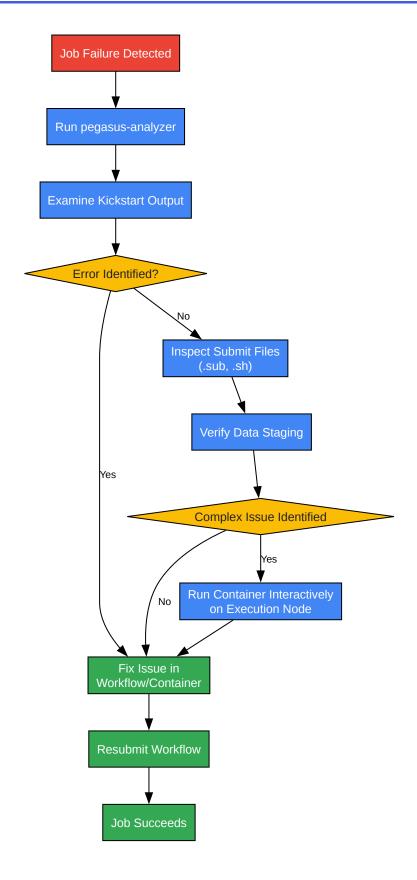


Error Type	Common Causes	Recommended Actions
Container Pull/Fetch Failure	- Incorrect image URL in the Transformation Catalog Private repository credentials not configured on worker nodes Network connectivity issues on worker nodes.	- Verify the container image URL Ensure worker nodes have the necessary authentication tokens Test network connectivity from a worker node.
"File not found" inside the container	- Pegasus did not stage the input file as expected The application inside the container is looking in the wrong directory Incorrect file permissions.	 Check the workflow logs to confirm successful file staging. Verify the application's file paths. Ensure the user inside the container has read permissions for the input files.
Permission Denied	 The user inside the container does not have execute permissions for the application. The job is trying to write to a directory without the necessary permissions. 	- Check the file permissions of the application binary inside the container Ensure the container is configured to write to a directory with appropriate permissions.
Job silently fails without error messages	- The application may have a bug that causes it to exit prematurely without an error code The job may be running out of memory and being killed by the system.	- Add extensive logging within your application to trace its execution flow Monitor the memory usage of the job during execution.

Visualizing the Debugging Workflow

A structured approach to debugging is crucial for efficiently resolving issues. The following diagram illustrates a logical workflow for debugging a failed containerized job in **Pegasus**.





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Caption: A logical workflow for debugging failed **Pegasus** jobs.



This structured debugging process, combining **Pegasus**'s powerful tools with a systematic investigation, will enable you to efficiently diagnose and resolve issues with your containerized scientific workflows.

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References

- 1. Pegasus Workflows with Application Containers CyVerse Container Camp: Container Technology for Scientific Research 0.1.0 documentation [cyverse-container-camp-workshop-2018.readthedocs-hosted.com]
- 2. GitHub pegasus-isi/ACCESS-Pegasus-Examples: Pegasus Workflows examples including the Pegasus tutorial, to run on ACCESS resources. [github.com]
- 3. 9. Monitoring, Debugging and Statistics Pegasus WMS 5.1.2-dev.0 documentation [pegasus.isi.edu]
- 4. research.cs.wisc.edu [research.cs.wisc.edu]
- 5. arokem.github.io [arokem.github.io]
- 6. Frequently Asked Questions | Singularity [singularityware.github.io]
- 7. Troubleshooting Singularity container 2.5 documentation [apptainer.org]
- 8. 10. Containers Pegasus WMS 5.1.2-dev.0 documentation [pegasus.isi.edu]
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